

Safe Disposal of 2-Methoxy-1,3-butadiene: A Procedural Guide

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Compound of Interest

Compound Name: 2-Methoxy-1,3-butadiene

Cat. No.: B1206718

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2-Methoxy-1,3-butadiene**, a flammable and potentially reactive organic compound. The following procedures are based on established safety protocols for similar chemical substances and are intended to ensure the safe handling and disposal of this material in a laboratory setting.

Quantitative Data for Structurally Similar Compounds

Since a specific Safety Data Sheet (SDS) for **2-Methoxy-1,3-butadiene** was not identified, the following table summarizes key quantitative safety data for structurally related and parent compounds. This data should be used as a reference to understand the potential hazards.

Property	2,3-Dimethoxy-1,3-butadiene	1-Methoxy-1,3-butadiene	1,3-Butadiene
CAS Number	3588-31-6	3036-66-6	106-99-0
Flash Point	33 °C (91.4 °F) - closed cup	Not available	-76 °C (-105 °F)
Boiling Point	134-136 °C (273-277 °F)	Not available	-4.4 °C (24.1 °F)
Density	0.94 g/mL at 25 °C (77 °F)	Not available	0.62 g/cm³ at 20 °C (68 °F)
Hazard Class	Flammable Liquid, Category 3	Highly Flammable[1]	Flammable Gas, Category 1

Experimental Protocol: Proper Disposal of 2-Methoxy-1,3-butadiene

The following step-by-step procedure outlines the recommended protocol for the safe disposal of **2-Methoxy-1,3-butadiene**.

1. Waste Identification and Segregation:

- Identify the waste as "Hazardous Waste." [2]
- Characterize the waste stream containing **2-Methoxy-1,3-butadiene**. Note any other chemicals or solvents present.
- Do not mix this waste with other waste streams, particularly those containing strong oxidizing agents or acids, to prevent violent reactions.[1]

2. Containerization:

- Select a suitable, clean, and leak-proof container for the waste. The original container can be used if it is in good condition.[2]
- Ensure the container material is compatible with **2-Methoxy-1,3-butadiene**.

- Keep the container tightly closed except when adding waste to prevent the release of flammable vapors.[2]

3. Labeling:

- Clearly label the waste container with the words "HAZARDOUS WASTE." [2]
- The label must include the full chemical name, "**2-Methoxy-1,3-butadiene**," and its concentration.[2]
- Indicate any other components in the waste mixture with their respective percentages.[2]
- Attach the appropriate hazard symbols (e.g., flammable liquid).

4. Storage:

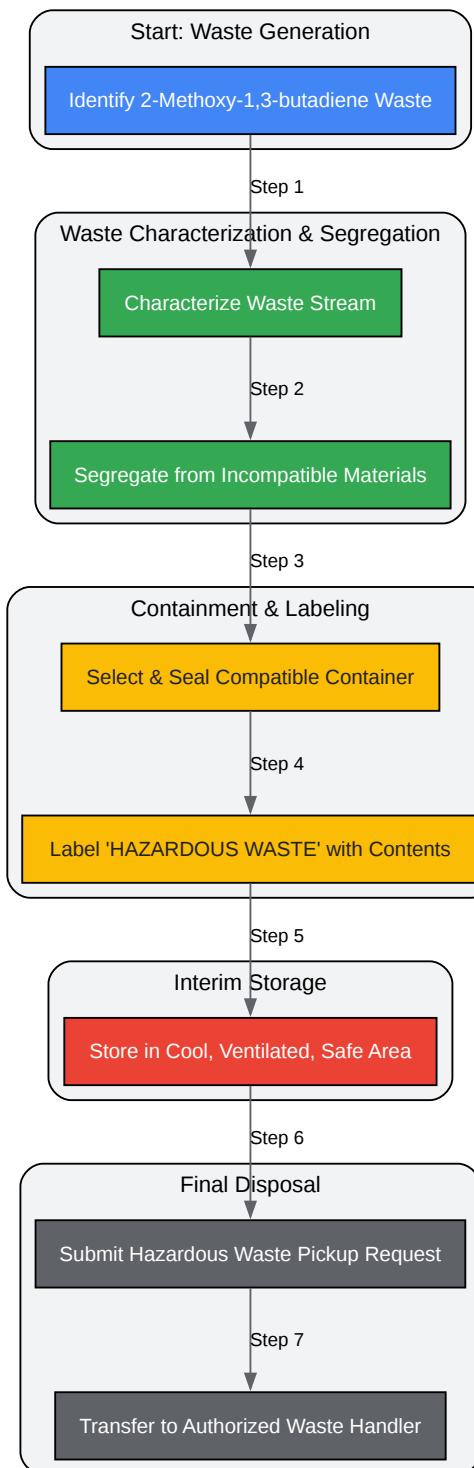
- Store the sealed waste container in a designated, well-ventilated, and cool area, away from heat, sparks, open flames, and direct sunlight.[3][4]
- Ensure the storage area is equipped with appropriate fire suppression systems.
- Segregate the container from incompatible materials, especially oxidizing agents.[1]

5. Disposal Request and Pickup:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.
- Complete a hazardous waste pickup request form, accurately describing the contents of the container as detailed on the label.[2]
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.[1][5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Methoxy-1,3-butadiene**.

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Caption: Workflow for the safe disposal of **2-Methoxy-1,3-butadiene**.

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